

Physical and chemical properties of Progesterone-13c2

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Compound of Interest

Compound Name: Progesterone-13c2

Cat. No.: B15141739

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Progesterone-13c2: A Technical Guide for Researchers

Progesterone-13c2 is a stable, isotopically labeled version of progesterone, a critical steroid hormone involved in the regulation of the menstrual cycle and pregnancy.[1] This guide provides an in-depth overview of its physical and chemical properties, experimental protocols, and biological signaling pathways for researchers, scientists, and drug development professionals. The inclusion of carbon-13 isotopes makes **Progesterone-13c2** an invaluable tool in metabolic studies and as an internal standard for quantitative analysis by mass spectrometry.[2]

Core Physical and Chemical Properties

Progesterone-13c2 shares most of its physicochemical properties with its unlabeled counterpart, with the primary difference being its molecular weight due to the two incorporated ¹³C atoms.

General Properties

Property	Value	Source
Appearance	White to off-white solid powder	[1]
Chemical Purity	≥98%	[2]
Storage Temperature	Store at room temperature away from light and moisture. For long-term storage of solutions, -20°C for up to one month or -80°C for up to six months is recommended.	[1][2]
Stability	Stable in air, but sensitive to light.	[3][4]

Structural and Molecular Data

Property	Value	Source
Molecular Formula	C ₁₉ ¹³ C ₂ H ₃₀ O ₂	[1][5]
Molecular Weight	316.45 g/mol	[2][5][6][7][8][9]
CAS Number	82938-07-6	[1][2][5][6][7][8][9]
Unlabeled CAS Number	57-83-0	[1][2][7]
Exact Mass	316.23 g/mol	[6]
SMILES	CC([C@H]1CC[C@@]2([H]) [C@]3([H])CCC4=[13CH]-- INVALID-LINK--=O)=O	[5]

Solubility and Handling

Solvent	Solubility Information	Source
DMSO	10 mM	[5]
Ethanol	Soluble	[10][11]
Acetone	Soluble	[10][11]
Dioxane	Soluble	[10][11]
Water	Insoluble	[3][4][10][11]

Note: For unlabeled progesterone, the melting point is reported to be between 121°C and 131°C.[3][4][12][13][14] A similar isotopically labeled compound, Progesterone-2,3,4-¹³C₃, has a reported melting point of 128-132°C.[15] It is expected that the melting point of **Progesterone-13c2** is within a similar range.

Spectroscopic Data

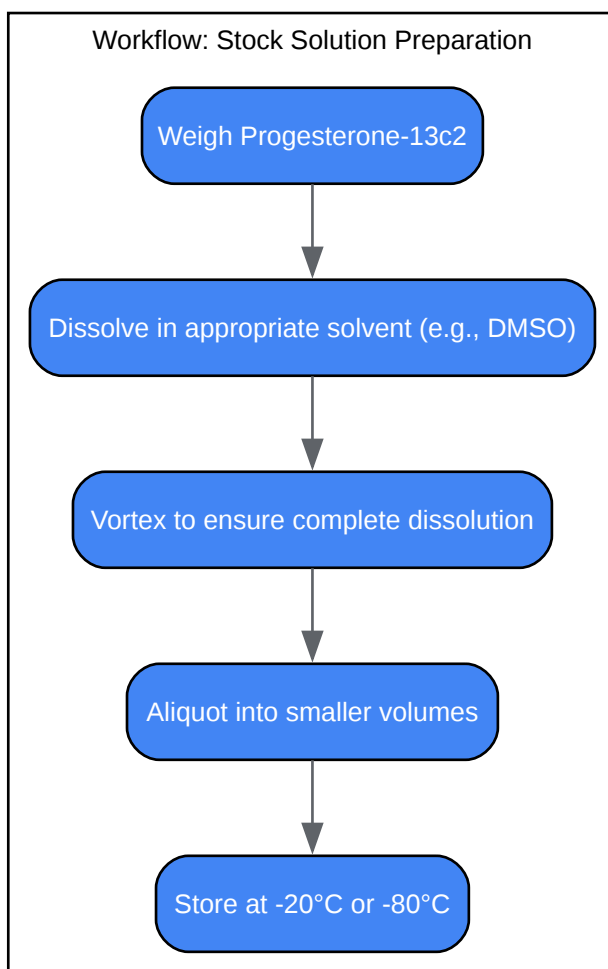
While specific spectra for **Progesterone-13c2** are not readily available, the expected characteristics based on its structure are as follows:

- **Mass Spectrometry (MS):** In a mass spectrum, the molecular ion peak for **Progesterone-13c2** will appear at an *m/z* that is 2 units higher than that of unlabeled progesterone due to the two ¹³C atoms. This distinct mass shift allows for its use as an internal standard in quantitative MS-based assays.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** In a ¹³C NMR spectrum, the signals corresponding to the two ¹³C-labeled carbon atoms (at positions 3 and 4) will be significantly enhanced, confirming the location of the isotopic labels.[2] The ¹H NMR spectrum is not expected to be significantly different from that of unlabeled progesterone.

Experimental Protocols

Preparation of Stock Solutions

A common application of **Progesterone-13c2** is as an internal standard in analytical methods. The following is a general protocol for the preparation of a stock solution.



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Caption: General workflow for preparing a **Progesterone-13c2** stock solution.

Detailed Steps:

- Weighing the Compound: Accurately weigh the required amount of **Progesterone-13c2** solid using an analytical balance.
- Dissolution: In a fume hood, add the appropriate volume of a suitable solvent (e.g., DMSO) to the solid to achieve the desired stock concentration.^[5]
- Ensuring Complete Dissolution: Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming may be applied if necessary, but care should be taken to avoid degradation.

- Aliquoting: To prevent multiple freeze-thaw cycles that could lead to degradation, aliquot the stock solution into smaller, single-use volumes.[\[1\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[8\]](#)[\[9\]](#)

Use in Cell Culture Experiments

Progesterone exerts biological effects by binding to progesterone receptors. The following is a generalized protocol for treating cells in culture with progesterone.

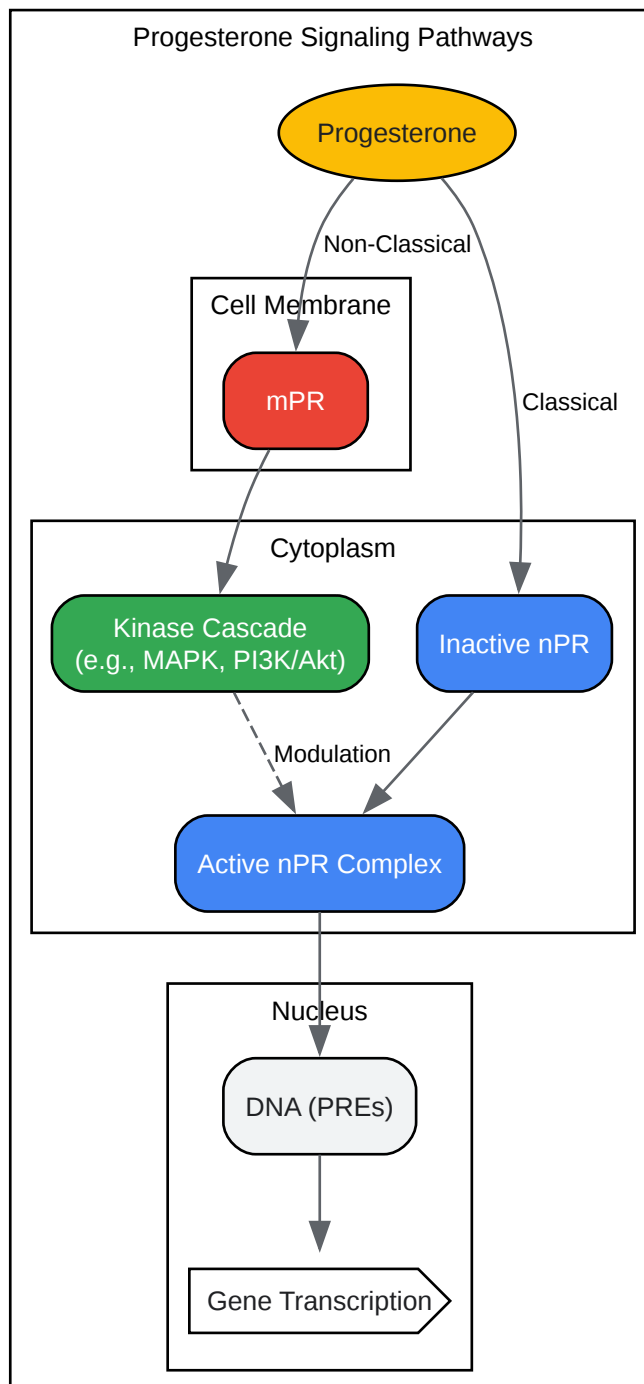
- Cell Seeding: Plate cells at the desired density in a suitable culture vessel and allow them to adhere and grow.
- Preparation of Working Solution: Dilute the **Progesterone-13c2** stock solution to the final desired concentration using sterile cell culture medium. It is important to ensure the final concentration of the solvent (e.g., DMSO) is not toxic to the cells.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing **Progesterone-13c2**.
- Incubation: Incubate the cells for the desired period to allow for the biological effects to occur.
- Downstream Analysis: Following incubation, cells can be harvested for various downstream analyses, such as quantitative PCR (qPCR) to assess gene expression changes, Western blotting to analyze protein levels, or other functional assays.

Progesterone Signaling Pathways

Progesterone exerts its biological effects through both classical and non-classical signaling pathways.[\[16\]](#)[\[17\]](#)

- Classical (Genomic) Pathway: Progesterone diffuses across the cell membrane and binds to the nuclear progesterone receptor (nPR).[\[18\]](#)[\[19\]](#) This ligand-receptor complex then translocates to the nucleus, where it binds to progesterone response elements (PREs) on the DNA, leading to the regulation of target gene transcription.[\[20\]](#)

- **Non-Classical (Non-Genomic) Pathway:** Progesterone can also bind to membrane-associated progesterone receptors (mPRs), initiating rapid signaling cascades within the cytoplasm.^{[16][20]} These pathways often involve the activation of protein kinases such as MAPK and PI3K/Akt, which can in turn modulate cellular processes and influence the activity of nuclear transcription factors.^{[16][20]}



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